

# An In-depth Technical Guide to NIST Reference Data for 2-Methyleicosane

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## Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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This guide provides a comprehensive overview of the National Institute of Standards and Technology (NIST) reference data for **2-Methyleicosane**, tailored for researchers, scientists, and drug development professionals. It includes a detailed presentation of quantitative data, experimental methodologies, and visual diagrams to facilitate a deeper understanding of the compound's properties and the analytical techniques used for its characterization.

## Core Physicochemical Properties

**2-Methyleicosane** is a branched-chain alkane with the chemical formula  $C_{21}H_{44}$ .<sup>[1][2][3][4][5]</sup> It is also known by the synonym isoheneicosane.<sup>[6]</sup> The following table summarizes its fundamental physicochemical properties.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>44</sub>	NIST Chemistry WebBook[1] [2][3][4][5], PubChem[6]
Molecular Weight	296.5741 g/mol	NIST Chemistry WebBook[1] [2][3][4][5]
CAS Registry Number	1560-84-5	NIST Chemistry WebBook[1] [2][3][4][5], PubChem[6]
IUPAC Name	2-methylicosane	PubChem[6]
IUPAC Standard InChI	InChI=1S/C21H44/c1-4-5-6-7- 8-9-10-11-12-13-14-15-16-17- 18-19-20-21(2)3/h21H,4- 20H2,1-3H3	NIST Chemistry WebBook[1] [2][3][4][5]
IUPAC Standard InChIKey	MLKZKPUBHSWMNA- UHFFFAOYSA-N	NIST Chemistry WebBook[1] [2][3][4][5]

## Thermodynamic Data

The enthalpy of vaporization is a key thermodynamic property that has been experimentally determined for **2-Methyleicosane**.

Thermodynamic Property	Value	Temperature (K)	Method	Reference
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	70.3 kJ/mol	488	Based on data from 473 to 621 K	Stephenson and Malanowski, 1987[4]

## Gas Chromatography Data

The Kovats retention index (RI) is a standardized measure used in gas chromatography to convert retention times into system-independent constants, aiding in compound identification. [7][8] The following tables present the experimental Kovats retention indices for **2-Methyleicosane** on non-polar columns.

## Isothermal Kovats Retention Index

Retention Index	Column Type	Active Phase	Temperature (°C)	Reference
2064	Capillary	SE-30	180	Kusmierz, Malinski, et al., 1985[3]
2064	Capillary	Methyl silicone	180	Kusmierz, Malinski, et al., 1985[3]
2065.3	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]

## Temperature-Programmed Kovats Retention Index

Retention Index	Column Type	Active Phase	Column Length (m)	Initial Temp (°C)	Final Temp (°C)	Ramp (°C/min)	Reference
2063	Capillary	HP-5MS	30	80	290	2	Zaikin and Borisov, 2002
2064	Capillary	HP-5MS	30	80	290	4	Zaikin and Borisov, 2002
2064	Capillary	HP-5MS	30	80	290	6	Zaikin and Borisov, 2002
2062.8	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]
2063.1	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified	NIST Mass Spectrometry Data Center[6]

## Mass Spectrometry Data

Electron Ionization (EI) mass spectrometry is a widely used technique for the analysis of organic compounds.[9][10] While the full mass spectrum for **2-Methyleicosane** is available as a digitized image on the NIST Chemistry WebBook, the raw data is not provided in a downloadable format.[1] The following table summarizes the key characteristics of the available mass spectra.

Library	NIST Number	Total Peaks	m/z Top Peak	m/z 2nd Highest	m/z 3rd Highest
Main library	113884	62	57	43	71
Replicate library	14107	137	57	43	71

## Experimental Protocols

### Gas Chromatography for Kovats Retention Index Determination

The determination of Kovats retention indices involves the analysis of the target compound and a series of n-alkanes under the same chromatographic conditions.[\[7\]](#)[\[11\]](#)

Objective: To determine the Kovats retention index of **2-Methyleicosane**.

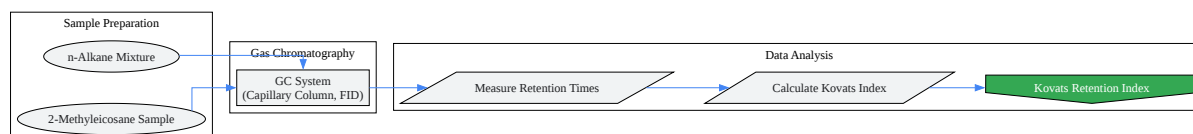
Materials:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID).
- Capillary column (e.g., HP-5MS, 30 m length).[\[2\]](#)
- Helium carrier gas.[\[2\]](#)
- Sample of **2-Methyleicosane**.
- A mixture of n-alkanes (e.g., C<sub>8</sub> to C<sub>30</sub>).[\[11\]](#)

Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Methyleicosane** in a suitable solvent (e.g., hexane). Prepare a separate solution containing the n-alkane mixture.
- Instrument Setup:
  - Install the capillary column in the GC.

- Set the carrier gas flow rate.
- For isothermal analysis, set the oven temperature to a constant value (e.g., 180°C).[3]
- For temperature-programmed analysis, set the initial temperature, final temperature, and ramp rate (e.g., initial 80°C, final 290°C, ramp 4°C/min).[2]
- Set the injector and detector temperatures.
- Analysis:
  - Inject the n-alkane mixture into the GC and record the chromatogram.
  - Inject the **2-Methyleicosane** sample under the identical GC conditions and record the chromatogram.
- Data Analysis:
  - Identify the retention times of the n-alkanes that elute immediately before and after **2-Methyleicosane**.
  - Measure the retention time of **2-Methyleicosane**.
  - Calculate the Kovats retention index using the appropriate formula for either isothermal or temperature-programmed conditions.[12]



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Figure 1: Workflow for Kovats Retention Index Determination.

## Electron Ionization Mass Spectrometry

Electron Ionization (EI) is a hard ionization technique that involves bombarding a sample with high-energy electrons, leading to the formation of a molecular ion and various fragment ions.[9][13][14]

Objective: To obtain the mass spectrum of **2-Methyleicosane**.

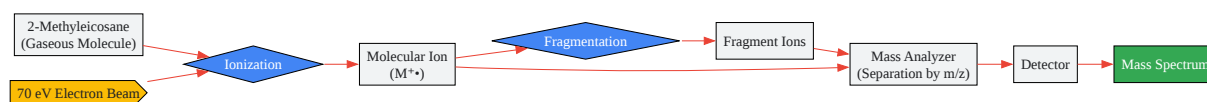
Instrumentation:

- Mass spectrometer equipped with an electron ionization source.
- Gas chromatograph (for GC-MS) or a direct insertion probe for sample introduction.

Procedure:

- Sample Introduction: The **2-Methyleicosane** sample is introduced into the ion source. In GC-MS, the compound is first separated on a GC column and then enters the mass spectrometer.
- Ionization: In the ion source, the gaseous sample molecules are bombarded by a beam of electrons, typically with an energy of 70 eV.[9]
- Ion Formation: This bombardment causes the removal of an electron from the molecule, forming a positively charged molecular ion ( $M^{+\bullet}$ ). The excess energy from the ionization process often leads to the fragmentation of the molecular ion into smaller, characteristic fragment ions.
- Mass Analysis: The resulting ions (molecular and fragment ions) are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- Detection: An electron multiplier or other detector records the abundance of each ion at a specific  $m/z$  value.

- **Spectrum Generation:** The output is a mass spectrum, which is a plot of relative ion abundance versus  $m/z$ .

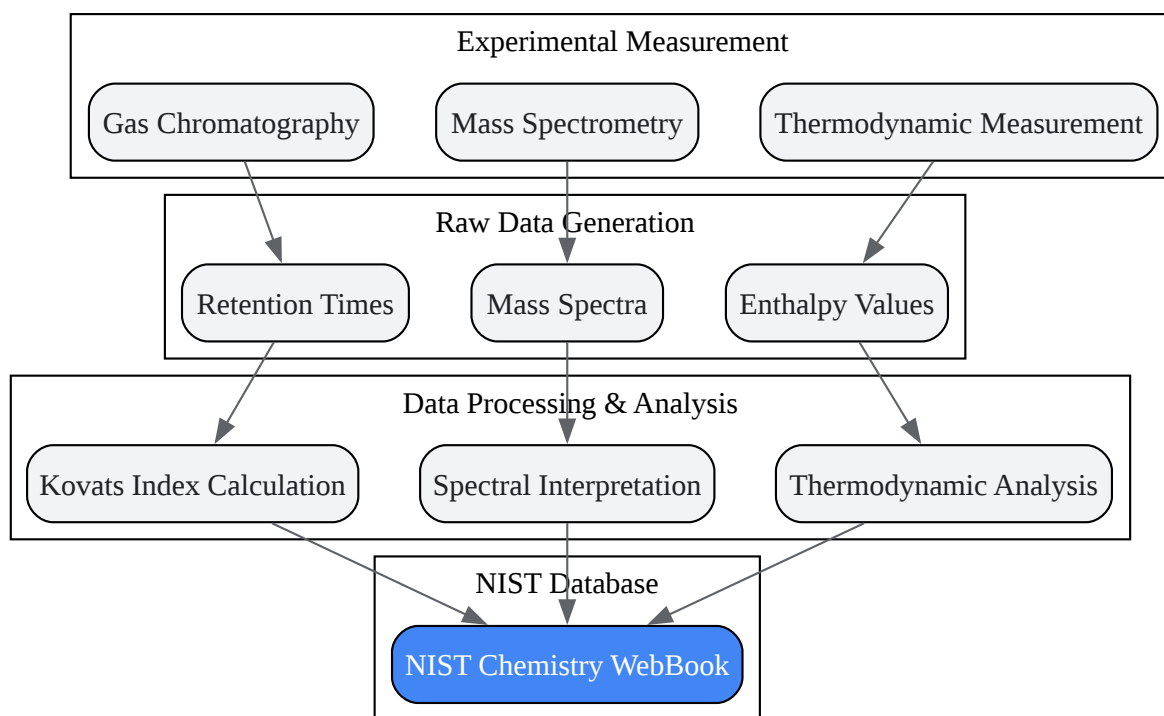


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*Figure 2: Signaling Pathway of Electron Ionization Mass Spectrometry.*

## Data Acquisition and Analysis Logic

The generation of NIST reference data for a compound like **2-Methyleicosane** follows a logical progression from experimental measurement to data compilation and dissemination.



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Figure 3: Logical Flow of NIST Reference Data Generation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to NIST Reference Data for 2-Methyleicosane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074224#nist-reference-data-for-2-methyleicosane]

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